

# An In-depth Technical Guide to Methyl 3-methylhex-2-enoate

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## Compound of Interest

Compound Name: Methyl 2-propylhex-2-enoate

Cat. No.: B15421339

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Disclaimer: The initially requested compound, "**Methyl 2-propylhex-2-enoate**," possesses an ambiguous chemical name for which a specific CAS number and detailed experimental data could not be found in scientific literature. The most plausible interpretation, "2-Methyl-3-propylhex-2-enoate," also lacks sufficient published data for a comprehensive technical review. Consequently, this guide will focus on a structurally related and well-documented compound, Methyl 3-methylhex-2-enoate (CAS: 50652-80-7), to provide a representative technical overview for researchers, scientists, and drug development professionals.

## Introduction

Methyl 3-methylhex-2-enoate is an  $\alpha,\beta$ -unsaturated ester, a class of organic compounds characterized by a carbon-carbon double bond conjugated with a carbonyl group. This structural motif imparts unique chemical reactivity and biological activity, making these compounds valuable intermediates in organic synthesis and potential candidates in drug discovery and materials science. This guide provides a detailed overview of the chemical properties, synthesis, potential applications, and safety considerations for Methyl 3-methylhex-2-enoate, serving as a reference for laboratory and research applications.

## Chemical and Physical Properties

The physicochemical properties of Methyl 3-methylhex-2-enoate are summarized in the table below. These values are primarily estimated from computational models and should be considered as approximations.

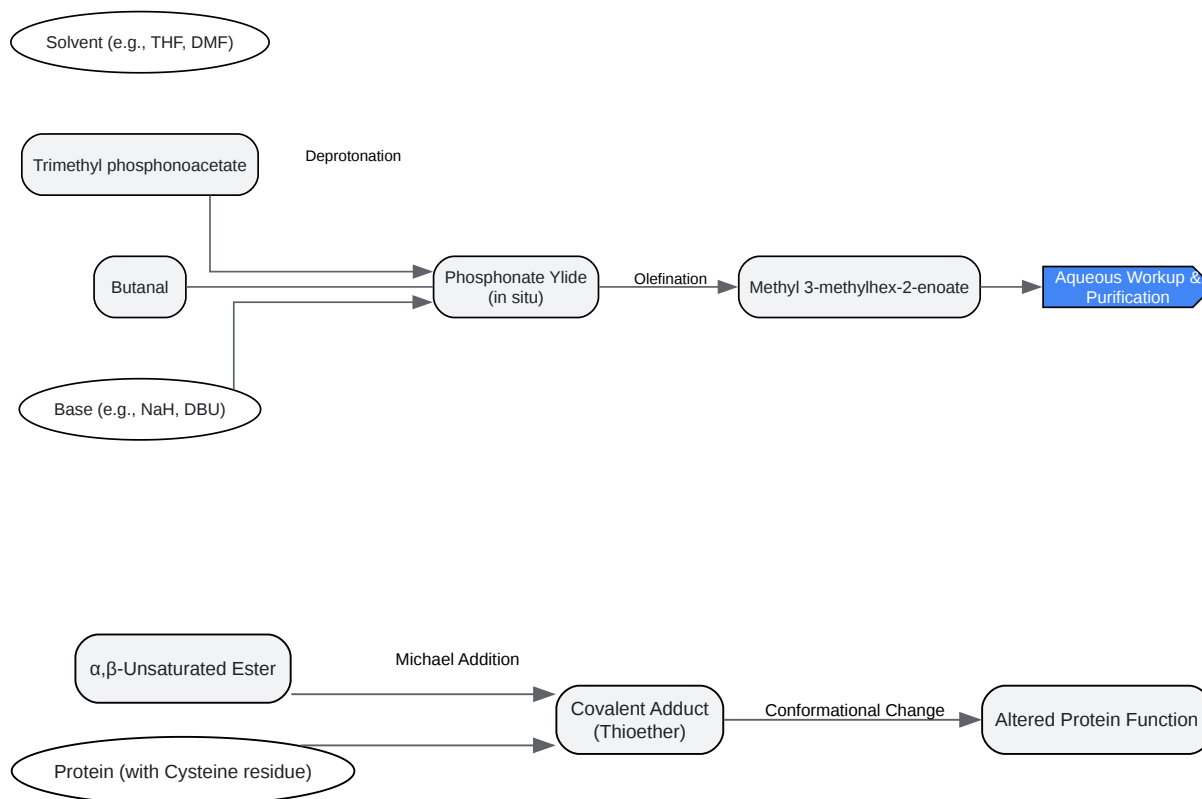
Property	Value	Source
CAS Number	50652-80-7	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	PubChem
Molecular Weight	142.20 g/mol	PubChem
Boiling Point (estimated)	171.56 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point (estimated)	139.00 °F (59.60 °C)	<a href="#">[1]</a>
Vapor Pressure (estimated)	1.39 mmHg at 25 °C	<a href="#">[1]</a>
logP (o/w) (estimated)	2.931	<a href="#">[1]</a>
Water Solubility (estimated)	430.2 mg/L at 25 °C	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

The synthesis of  $\alpha,\beta$ -unsaturated esters like Methyl 3-methylhex-2-enoate is commonly achieved through olefination reactions, with the Horner-Wadsworth-Emmons (HWE) reaction being a particularly effective and widely used method. The HWE reaction offers excellent stereoselectivity, generally favoring the formation of the (E)-isomer.

### General Synthesis Workflow: Horner-Wadsworth-Emmons Reaction

The synthesis involves the reaction of a phosphonate-stabilized carbanion with an aldehyde or ketone. For the synthesis of Methyl 3-methylhex-2-enoate, this would typically involve the reaction of trimethyl phosphonoacetate with butanal.



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## References

- 1. methyl 3-methylhex-2-enoate, 50652-80-7 [thegoodscentscopy.com]
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